

An In-depth Technical Guide to 1,2-Dipalmitoyl-sn-glycerol-d9

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Compound of Interest

Compound Name: 1,2-Dipalmitoyl-sn-glycerol-d9

Cat. No.: B3025886

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For: Researchers, Scientists, and Drug Development Professionals

Introduction

1,2-Dipalmitoyl-sn-glycerol-d9 is the deuterated form of 1,2-Dipalmitoyl-sn-glycerol (DPG), an endogenous diacylglycerol (DAG).[1] Its primary and critical application in research and development is as a stable isotope-labeled internal standard for the accurate quantification of its non-deuterated, biologically active counterpart by mass spectrometry.[2] The analyte, 1,2-Dipalmitoyl-sn-glycerol, is a pivotal second messenger molecule in a multitude of cellular signal transduction pathways, most notably as an activator of Protein Kinase C (PKC).[3][4][5] Understanding the precise concentration of DPG in biological systems is crucial for investigating cellular processes like proliferation, differentiation, and apoptosis, and for developing therapeutic agents that target these pathways.[4][5]

This technical guide provides a comprehensive overview of the physicochemical properties of **1,2-Dipalmitoyl-sn-glycerol-d9**, its application in quantitative analysis, the signaling pathways of its native analog, and detailed experimental protocols relevant to its use.

Physicochemical Properties

The physical and chemical characteristics of **1,2-Dipalmitoyl-sn-glycerol-d9** are nearly identical to its non-deuterated analog, with the key difference being its increased mass due to the nine deuterium atoms. This mass shift is fundamental to its use as an internal standard in mass spectrometry.

Property	1,2-Dipalmitoyl-sn-glycerol-d9	1,2-Dipalmitoyl-sn-glycerol
Synonyms	DG(16:0-d9/16:0/0:0)	1,2-DPG, DG(16:0/16:0/0:0), (S)-1,2-Dipalmitin[3][6]
Molecular Formula	C ₃₅ H ₅₉ D ₉ O ₅ [2]	C ₃₅ H ₆₈ O ₅ [3][6][7]
Molecular Weight	578.0 g/mol [2]	568.91 g/mol [3][6][7]
CAS Number	1872379-48-0[2]	30334-71-5[3][6]
Appearance	White to off-white solid/powder	White to off-white solid/powder[3]
Melting Point	Not specified	66-69 °C[3]
Purity	≥99% deuterated forms (d ₁ -d ₉) [2]	≥95-99%[6][8][9]
Solubility	DMF: 20 mg/ml, DMSO: 5 mg/ml, Ethanol: 30 mg/ml, PBS (pH 7.2): 0.25 mg/ml[2]	DMF: 20 mg/ml, DMSO: 5 mg/ml, Ethanol: 30 mg/ml, PBS (pH 7.2): 0.25 mg/ml[3][6]
Storage Temperature	-20°C[3]	-20°C[3]

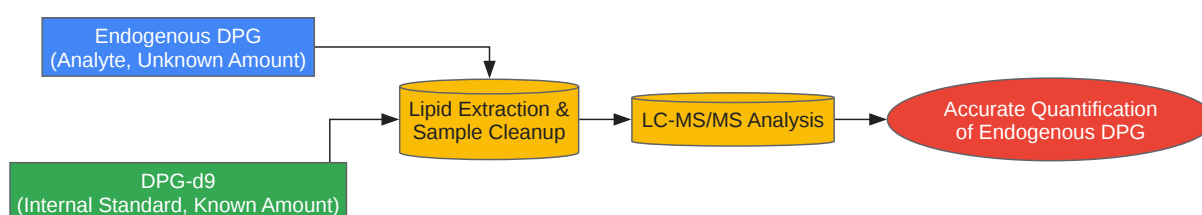
Core Application: Internal Standard in Mass Spectrometry

The fundamental role of **1,2-Dipalmitoyl-sn-glycerol-d9** is to serve as an internal standard for the precise quantification of endogenous DPG. In quantitative mass spectrometry, particularly LC-MS/MS, an ideal internal standard should behave identically to the analyte during sample extraction, chromatographic separation, and ionization, but be distinguishable by its mass.

Principle of Use:

- A known quantity of **1,2-Dipalmitoyl-sn-glycerol-d9** is spiked into a biological sample at the beginning of the sample preparation process.

- The deuterated standard undergoes the same procedural losses as the endogenous, non-deuterated analyte during lipid extraction and purification.
- In the mass spectrometer, the d9-standard co-elutes with the native analyte but is detected at a higher mass-to-charge ratio (m/z).
- By comparing the peak area of the analyte to the peak area of the known amount of internal standard, the absolute concentration of the endogenous 1,2-Dipalmitoyl-sn-glycerol can be calculated with high accuracy and precision.



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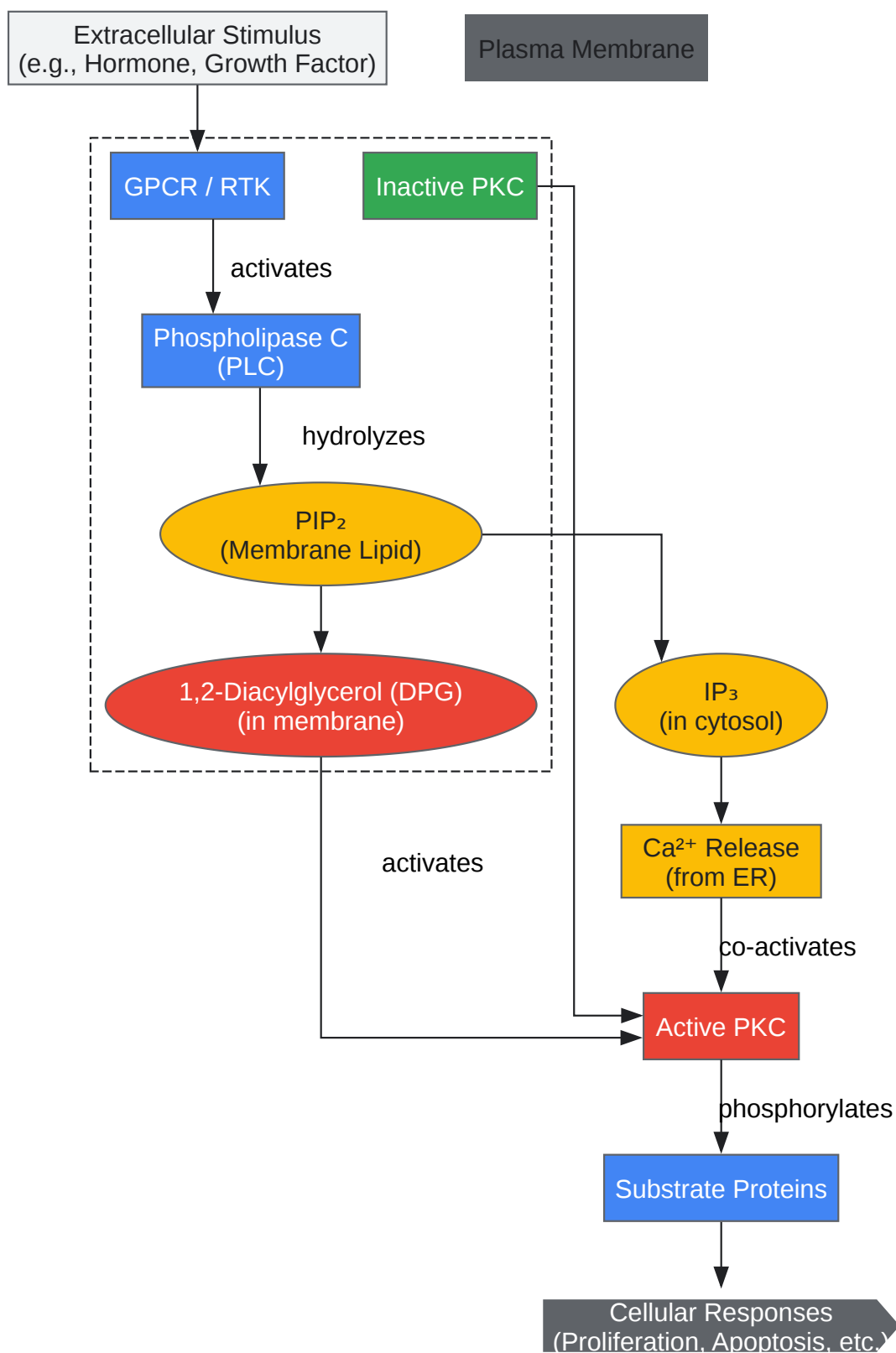
Figure 1: Logical relationship between analyte and internal standard.

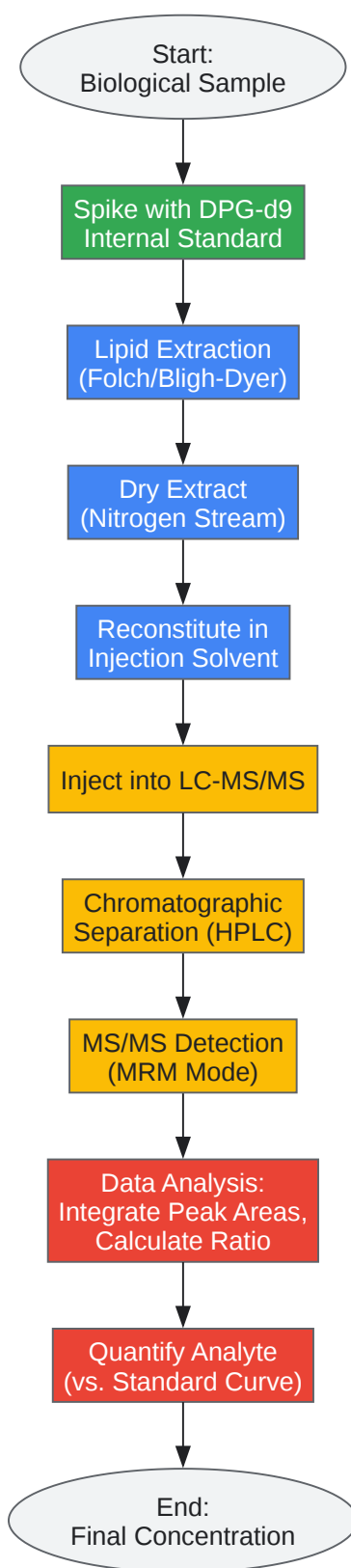
The Analyte: 1,2-Dipalmitoyl-sn-glycerol in Cellular Signaling

To appreciate the utility of the d9-standard, it is essential to understand the biological importance of the molecule it measures. 1,2-Dipalmitoyl-sn-glycerol is a diacylglycerol (DAG) that functions as a critical second messenger. The canonical pathway for its generation involves the hydrolysis of the membrane phospholipid phosphatidylinositol 4,5-bisphosphate (PIP₂) by Phospholipase C (PLC).^{[3][5][10]}

This reaction is a downstream event following the activation of cell surface receptors, such as G protein-coupled receptors (GPCRs) or receptor tyrosine kinases (RTKs).^[3] The hydrolysis of PIP₂ yields two second messengers: inositol 1,4,5-trisphosphate (IP₃) and DAG.^{[10][11]} While IP₃ diffuses into the cytosol to trigger calcium release, DAG remains in the plasma membrane.

There, in conjunction with elevated intracellular calcium and phosphatidylserine, it recruits and activates isoforms of Protein Kinase C (PKC).[10] Activated PKC then phosphorylates a wide array of downstream protein substrates, leading to the regulation of diverse cellular functions.





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